

Structural characterization of 2-Cyclopentyl-N-(piperidin-4-YL)acetamide

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Compound of Interest

Compound Name: 2-Cyclopentyl-N-(piperidin-4-YL)acetamide

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An In-Depth Comparative Guide to the Structural Characterization of 2-Cyclopentyl-N-(piperidin-4-YL)acetamide

For researchers, scientists, and drug development professionals, the unambiguous determination of a molecule's chemical structure is a cornerstone of chemical research and pharmaceutical development.[1][2][3] The compound **2-Cyclopentyl-N-(piperidin-4-YL)acetamide**, a molecule incorporating a piperidine scaffold, is of significant interest due to the prevalence of this motif in a wide array of biologically active compounds.[4][5][6] Precise structural elucidation is critical not only for confirming the identity of a synthesized compound but also for understanding its physicochemical properties, which are paramount for its potential applications as a drug candidate or a molecular probe.[7]

This guide presents a comprehensive, multi-faceted approach to the structural characterization of **2-Cyclopentyl-N-(piperidin-4-YL)acetamide**. Moving beyond a simple listing of techniques, this document, authored from the perspective of a Senior Application Scientist, delves into the causality behind experimental choices and demonstrates how a synergistic combination of modern analytical methods provides a self-validating and authoritative structural assignment.

We will compare and contrast the data obtained from several core analytical techniques, providing field-proven insights and detailed experimental protocols.

Molecular Overview

Chemical Structure: **2-Cyclopentyl-N-(piperidin-4-yl)acetamide** Molecular Formula: $C_{13}H_{24}N_2O$ Molecular Weight: 224.35 g/mol

Below is the two-dimensional structure of the target molecule.

Caption: 2D Structure of **2-Cyclopentyl-N-(piperidin-4-yl)acetamide**

A Multi-Technique Approach to Structural Elucidation

Relying on a single analytical technique can lead to ambiguous or incomplete structural assignments. A robust characterization strategy employs an orthogonal and synergistic suite of methods. Each technique provides a unique piece of the structural puzzle, and their combined data build a comprehensive and self-validating picture of the molecule.

Caption: Integrated workflow for small molecule structural characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Skeleton

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule in solution.^[8] By analyzing the chemical environment of 1H and ^{13}C nuclei, we can piece together the connectivity of the molecule.

Causality Behind Experimental Choices: We employ both 1H and ^{13}C NMR to get a complete picture. 1H NMR provides information on the number of different types of protons, their integration (ratio), and their connectivity through spin-spin coupling. ^{13}C NMR reveals the number of unique carbon environments and their general type (e.g., $C=O$, CH , CH_2 , CH_3). 2D NMR techniques like COSY and HMQC can be used to definitively map out proton-proton and proton-carbon correlations, respectively.^[9]

Expected NMR Data Summary

Assignment	Expected ^1H NMR δ (ppm)	Expected ^{13}C NMR δ (ppm)	Rationale for Assignment
Amide N-H	~7.5-8.5 (broad singlet)	-	Typical range for secondary amide protons.
Piperidine N-H	~1.5-3.0 (broad singlet)	-	Exchangeable proton, broad signal.
Carbonyl C=O	-	~170-175	Characteristic chemical shift for an amide carbonyl carbon. [10]
Piperidine C4-H	~3.8-4.2 (multiplet)	~45-50	CH group attached to the amide nitrogen, shifted downfield.
Acetamide α -CH ₂	~2.1-2.3 (doublet)	~42-46	CH ₂ adjacent to the carbonyl group.
Cyclopentyl α -CH	~2.2-2.6 (multiplet)	~45-50	CH group adjacent to the acetamide CH ₂ group.
Piperidine C2,6-H	~2.8-3.2 (axial) & ~2.5-2.8 (equatorial)	~48-55	Protons adjacent to the piperidine nitrogen.
Cyclopentyl/Piperidine CH ₂	~1.2-1.9 (multiplets)	~25-35	Overlapping signals from the aliphatic rings.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a 5 mm NMR tube.[\[8\]](#)

- Instrumentation: Utilize a standard NMR spectrometer (e.g., 400 MHz or higher) for data acquisition.[\[10\]](#)
- Data Acquisition:
 - Acquire a standard ^1H NMR spectrum.
 - Acquire a broadband proton-decoupled ^{13}C NMR spectrum.
 - If structural ambiguities remain, perform 2D NMR experiments such as COSY (^1H - ^1H correlation) and HMQC/HSQC (^1H - ^{13}C one-bond correlation).
- Data Processing: The acquired Free Induction Decay (FID) is Fourier transformed, phased, and baseline corrected to generate the final spectrum. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

Mass Spectrometry (MS): The Molecular Weight Gatekeeper

Mass spectrometry is an indispensable technique for determining the molecular weight of a compound with high accuracy, thereby providing direct confirmation of its elemental composition.[\[1\]](#)[\[11\]](#) Fragmentation patterns observed in the mass spectrum can also offer valuable structural clues.

Causality Behind Experimental Choices: We choose Liquid Chromatography-Mass Spectrometry (LC-MS) with Electrospray Ionization (ESI) as it is a "soft" ionization technique well-suited for polar, non-volatile small molecules like our target compound.[\[11\]](#) High-Resolution Mass Spectrometry (HRMS) is employed to obtain a highly accurate mass measurement, which can confirm the molecular formula.[\[12\]](#)

Expected Mass Spectrometry Data

m/z Value	Ion Species	Interpretation
225.1961	$[M+H]^+$	Protonated molecular ion. Confirms the molecular weight of 224.35 Da.
247.1780	$[M+Na]^+$	Sodium adduct of the molecular ion.
127.1230	$[C_7H_{15}N_2]^+$	Fragment from cleavage of the amide bond (piperidin-4-yl-acetamide moiety).
98.0968	$[C_5H_{10}N]^+$	Fragment corresponding to the piperidine ring after loss of the side chain.

Experimental Protocol: LC-MS (ESI)

- **Sample Preparation:** Prepare a dilute solution of the sample (e.g., 0.1 mg/mL) in a suitable solvent like methanol or acetonitrile.[\[10\]](#)
- **Instrumentation:** Use an HPLC system coupled to a mass spectrometer equipped with an ESI source (e.g., a TOF or Orbitrap analyzer for HRMS).[\[12\]](#)
- **Chromatography (Optional but Recommended):** Introduce the sample via an HPLC column (e.g., C18) to ensure purity before it enters the mass spectrometer. A typical mobile phase could be a gradient of water and acetonitrile with 0.1% formic acid.[\[13\]](#)
- **Ionization:** The sample is introduced into the ESI source, where it is nebulized and ionized, primarily forming $[M+H]^+$ ions.
- **Mass Analysis:** The generated ions are accelerated into the mass analyzer, which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of each ion, generating a mass spectrum.

Fourier-Transform Infrared (FTIR) Spectroscopy: Functional Group Fingerprinting

FTIR spectroscopy is a rapid and non-destructive technique used to identify the presence of key functional groups within a molecule.^[10] Each functional group absorbs infrared radiation at a characteristic frequency, corresponding to its specific vibrational modes (e.g., stretching, bending).

Causality Behind Experimental Choices: This technique is ideal for quickly confirming the presence of the crucial amide functionality (-NHCO-) and the aliphatic (C-H) bonds of the cyclopentyl and piperidine rings. The positions of the N-H and C=O stretching bands are particularly diagnostic for amides.^{[14][15]}

Expected FTIR Data

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Functional Group Assignment
~3300	Strong, Broad	N-H Stretch	Amide and Piperidine N-H
~2950-2850	Strong	C-H Stretch	Aliphatic (Cyclopentyl & Piperidine)
~1640	Strong	C=O Stretch (Amide I)	Amide Carbonyl
~1550	Medium	N-H Bend (Amide II)	Amide N-H

Experimental Protocol: FTIR (ATR)

- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory is commonly used for solid or liquid samples.^[10]
- **Background Spectrum:** Record a background spectrum of the clean, empty ATR crystal.
- **Sample Application:** Place a small amount of the solid sample directly onto the ATR crystal and apply pressure to ensure good contact.

- **Data Acquisition:** The sample is irradiated with IR light, and the resulting interferogram is recorded. This is then Fourier-transformed to produce the final IR spectrum, which is typically plotted as transmittance or absorbance versus wavenumber (cm^{-1}).

X-ray Crystallography: The Definitive 3D Structure

While NMR provides the solution-state structure and connectivity, single-crystal X-ray crystallography stands as the gold standard for unambiguously determining the three-dimensional arrangement of atoms in the solid state.^{[4][8]} It provides precise bond lengths, bond angles, and conformational details that are invaluable for structure-based drug design.^[7]

Causality Behind Experimental Choices: To obtain absolute proof of structure and stereochemistry, X-ray crystallography is the ultimate tool. While obtaining suitable crystals can be a bottleneck, the resulting data is unparalleled in its detail.

Comparative Crystallographic Data of Related Piperidine Derivatives

Since experimental data for the title compound is not readily available, this table presents data for other piperidine derivatives to illustrate the nature of crystallographic information.

Compound	Formula	Crystal System	Space Group	Reference
1,2-di(piperidin-1-yl)ethane	$\text{C}_{12}\text{H}_{24}\text{N}_2$	Monoclinic	$P2_1/n$	^[16]
Ethyl 1-(3-tosylquinolin-4-yl)piperidine-4-carboxylate	$\text{C}_{24}\text{H}_{26}\text{N}_2\text{O}_4\text{S}$	Monoclinic	$P2_1/n$	^[17]
1-(2-(4-fluorophenyl)-2-oxoethyl)-4-(2-oxo-2,3-dihydro-1H-benzo[d]imidazol-1-yl)piperidinium bromide	$\text{C}_{26}\text{H}_{25}\text{FN}_3\text{O}_2 \cdot \text{Br}$	Triclinic	$P-1$	^[5]

```
graph TD
  A[Purified Compound] --> B{Crystal Growth};
  B --> C[Select Suitable Crystal];
  C --> D[Mount on Diffractometer];
  D --> E[X-ray Data Collection];
  E --> F{Structure Solution};
  F --> G[Structure Refinement];
  G --> H[Final Structural Model];

  subgraph "Crystallization Methods"
    direction LR
    B1[Slow Evaporation]
    B2[Vapor Diffusion]
    B3[Cooling]
  end

  B --- B1 & B2 & B3

  style A fill:#F1F3F4,stroke:#5F6368
  style B fill:#FBBC05,stroke:#202124,fontcolor:#202124
  style C fill:#E8F0FE,stroke:#4285F4
  style D fill:#E8F0FE,stroke:#4285F4
  style E fill:#E8F0FE,stroke:#4285F4
  style F fill:#E6F4EA,stroke:#34A853
  style G fill:#E6F4EA,stroke:#34A853
  style H fill:#34A853,stroke:#202124,fontcolor:#FFFFFF

}
```

Caption: General experimental workflow for X-ray crystallography.[\[4\]](#)[\[8\]](#)

Experimental Protocol: Single-Crystal X-ray Diffraction

- Crystal Growth: Grow single crystals of the compound suitable for diffraction (typically 0.1-0.5 mm in size).[\[8\]](#) Common methods include slow evaporation of a solvent, or vapor diffusion between a solvent and an anti-solvent.

- **Data Collection:** Mount a high-quality crystal on a goniometer head and place it in a stream of cold nitrogen (~100 K) to minimize thermal vibrations.[8] The crystal is then irradiated with a monochromatic X-ray beam, and the diffraction pattern is recorded as the crystal is rotated.
- **Structure Solution and Refinement:** The diffraction data is processed to determine the unit cell dimensions and space group. The initial structure is solved using direct methods or Patterson methods and then refined using least-squares algorithms to achieve the best fit between the calculated and observed diffraction data.

Conclusion: A Synthesis of Evidence

The structural characterization of **2-Cyclopentyl-N-(piperidin-4-yl)acetamide** is definitively achieved not by a single measurement, but by the thoughtful integration of multiple, complementary analytical techniques. Mass spectrometry confirms the molecular formula. FTIR spectroscopy provides a rapid check for essential functional groups, primarily the amide linkage. NMR spectroscopy meticulously maps the molecular skeleton, establishing the precise connectivity of all atoms. Finally, should a single crystal be obtained, X-ray crystallography offers the ultimate, unambiguous confirmation of the three-dimensional structure. This rigorous, multi-faceted approach ensures the highest level of scientific integrity and provides the authoritative data required for further research and development.

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